

Navigating the Safe Disposal of ISAM-140: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ISAM-140

Cat. No.: B15570728

[Get Quote](#)

For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the proper disposal procedures for **ISAM-140**, a potent and selective A2B adenosine receptor antagonist. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **ISAM-140** is not publicly available, this document outlines a safe and compliant disposal workflow based on its known properties and general laboratory chemical waste guidelines.

Key Properties and Safety Information for **ISAM-140**

A clear understanding of the chemical's properties is the first step toward safe handling and disposal. The following table summarizes essential data for **ISAM-140**.

Property	Value	Source
Chemical Name	(±)-Isopropyl 4-(Furan-2-yl)-2-methyl-1,4-dihydrobenzo-[1] [2]imidazo[1,2-a]pyrimidine-3-carboxylate	Sigma-Aldrich
CAS Number	932191-62-3	Sigma-Aldrich[3]
Molecular Formula	C19H19N3O3	Tocris Bioscience
Molecular Weight	337.37 g/mol	Tocris Bioscience
Appearance	White to beige powder	Sigma-Aldrich[3]
Solubility	DMSO: 5 mg/mL (warmed)	Sigma-Aldrich[3]
Storage Class	11 - Combustible Solids	Sigma-Aldrich[3]
Storage Temp.	2-8°C	Sigma-Aldrich[3]

Step-by-Step Disposal Protocol for ISAM-140

The following protocol is a general guideline. Researchers must always consult and adhere to their institution's specific waste disposal policies and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **ISAM-140**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste:

- Place solid **ISAM-140** waste, including contaminated items like weigh boats and filter paper, into a designated hazardous waste container for combustible solids.
- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Liquid Waste (Solutions):
 - If **ISAM-140** has been dissolved in a solvent (e.g., DMSO), the entire solution is considered hazardous waste.
 - Collect the solution in a clearly labeled, leak-proof container. The label should identify all chemical components and their approximate concentrations.
 - Segregate this waste based on the solvent's hazard class (e.g., flammable liquids).

Step 3: Waste Container Labeling

Properly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**ISAM-140**" and any solvents.
- The approximate quantity of the waste.
- The date the waste was first added to the container.
- The specific hazards (e.g., "Combustible Solid").

Step 4: Storage of Waste

Store waste containers in a designated and properly ventilated satellite accumulation area.

- Ensure containers are tightly sealed to prevent leaks or spills.
- Store in a secondary containment bin to mitigate the impact of any potential leaks.
- Keep combustible solids away from ignition sources.

Step 5: Arranging for Disposal

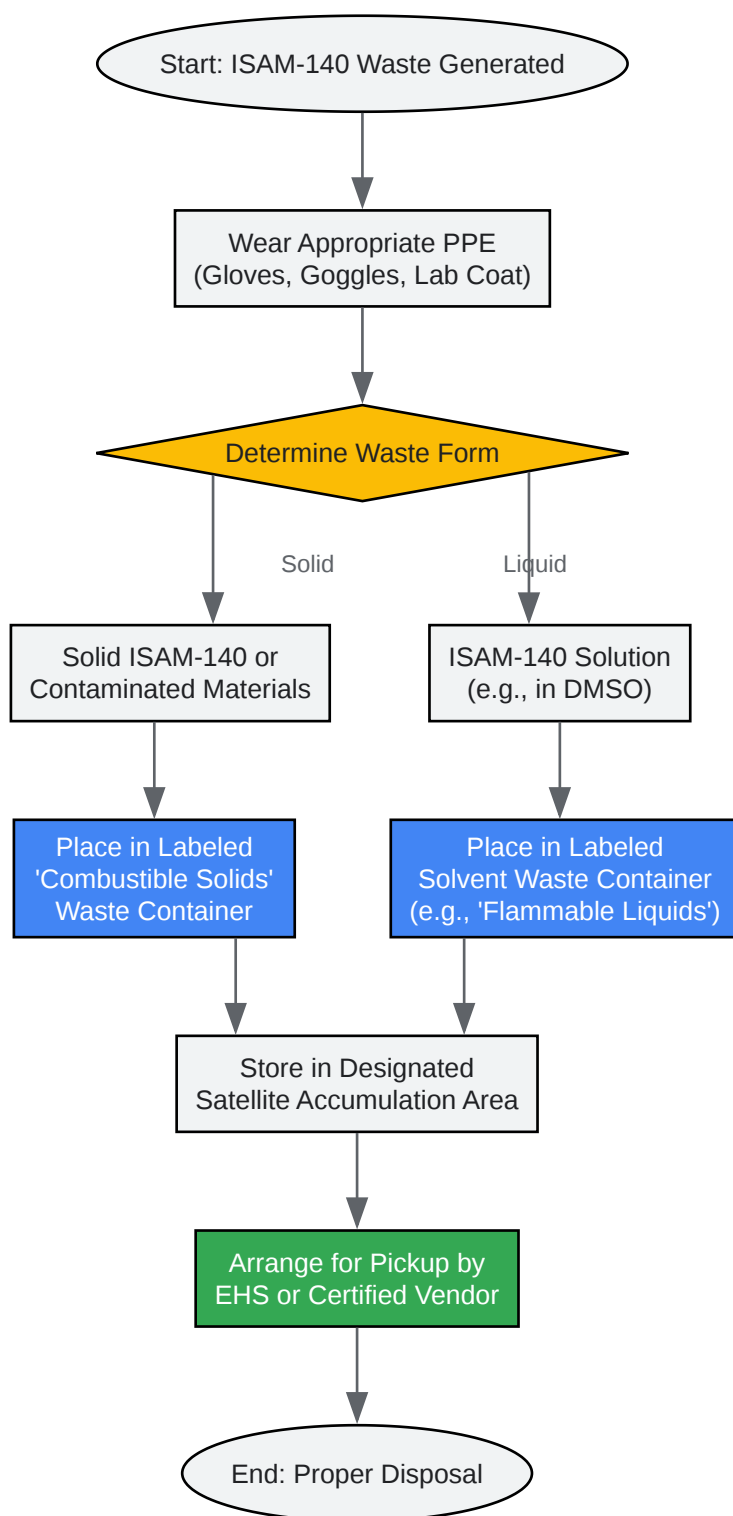
- Contact your institution's EHS or a certified hazardous waste disposal company to arrange for the pickup and disposal of the waste.
- Provide them with a complete and accurate description of the waste.

Important Considerations:

- Never dispose of **ISAM-140**, in either solid or liquid form, down the drain.
- Do not dispose of **ISAM-140** in regular trash.
- In case of a spill, follow your laboratory's established spill response procedure.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **ISAM-140**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **ISAM-140** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **ISAM-140**, fostering a secure research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ehers.upenn.edu \[ehrs.upenn.edu\]](https://ehrs.upenn.edu)
- [2. Laboratory Waste Guide 2025 \[wastemanaged.co.uk\]](https://wastemanaged.co.uk)
- [3. ISAM-140 ≥98% \(HPLC\) | 932191-62-3 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- To cite this document: BenchChem. [Navigating the Safe Disposal of ISAM-140: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570728/docs#navigating-the-safe-disposal-of-isam-140-a-procedural-guide\]](https://www.benchchem.com/product/b15570728/docs#navigating-the-safe-disposal-of-isam-140-a-procedural-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)